

An In-depth Technical Guide to the Immunosuppressive Properties of Methotrexate Hydrate

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Compound of Interest

Compound Name: *Methotrexate Hydrate*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methotrexate (MTX), originally developed as a folate antagonist for chemotherapy, is a cornerstone in the treatment of various autoimmune and inflammatory diseases.^{[1][2]} Administered in low, weekly doses, its efficacy extends beyond its classical anti-proliferative effects, delving into complex immunomodulatory pathways.^{[1][3]} This technical guide provides a detailed exploration of the core immunosuppressive mechanisms of methotrexate, its impact on specific immune cell populations, and the experimental protocols used to elucidate these properties. While its high-dose regimen acts primarily through the inhibition of dihydrofolate reductase (DHFR) to block DNA synthesis in rapidly dividing cancer cells, the anti-inflammatory and immunosuppressive effects of low-dose MTX are attributed to a distinct and multifaceted set of mechanisms.^{[1][4]}

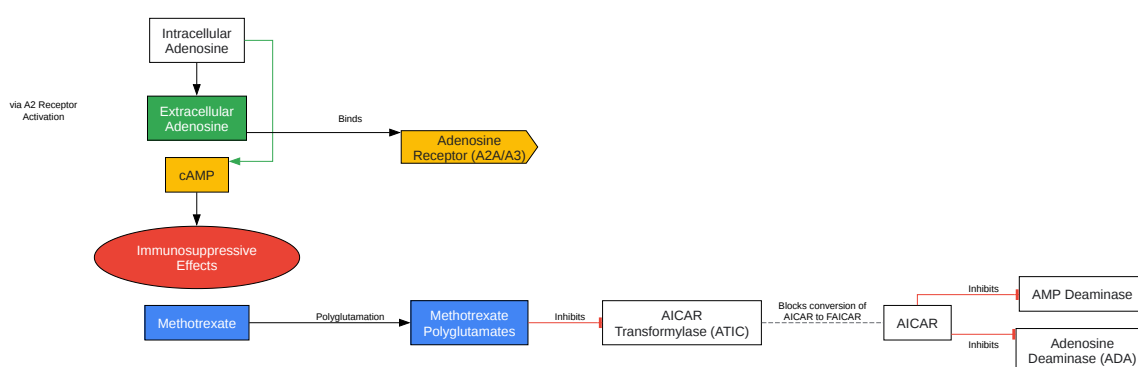
Core Immunosuppressive Mechanisms

The immunosuppressive character of low-dose methotrexate is not reliant on a single pathway but rather a synergistic interplay of several mechanisms, most notably the promotion of adenosine release and the inhibition of key inflammatory signaling cascades.

Adenosine Signaling Pathway

A primary mechanism underlying the anti-inflammatory effects of low-dose MTX is the enhancement of extracellular adenosine concentrations.[5][6][7][8] Adenosine is a potent endogenous purine nucleoside that regulates inflammation and immune responses through specific cell surface receptors (A1, A2A, A2B, A3).[5][7]

Upon entering the cell, methotrexate is converted into methotrexate polyglutamates (MTX-PGs), which are more potent inhibitors and are retained intracellularly.[6][9][10] MTX-PGs inhibit 5-aminoimidazole-4-carboxamide ribonucleotide (AICAR) transformylase (ATIC), an enzyme involved in de novo purine synthesis.[7][9][10] This inhibition leads to the intracellular accumulation of AICAR, which subsequently inhibits AMP deaminase and adenosine deaminase (ADA), resulting in increased intracellular levels of AMP and adenosine.[5] This surplus of intracellular adenosine is then released into the extracellular space, where it can bind to adenosine receptors on immune cells, such as T cells and neutrophils, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent immunosuppression.[5]



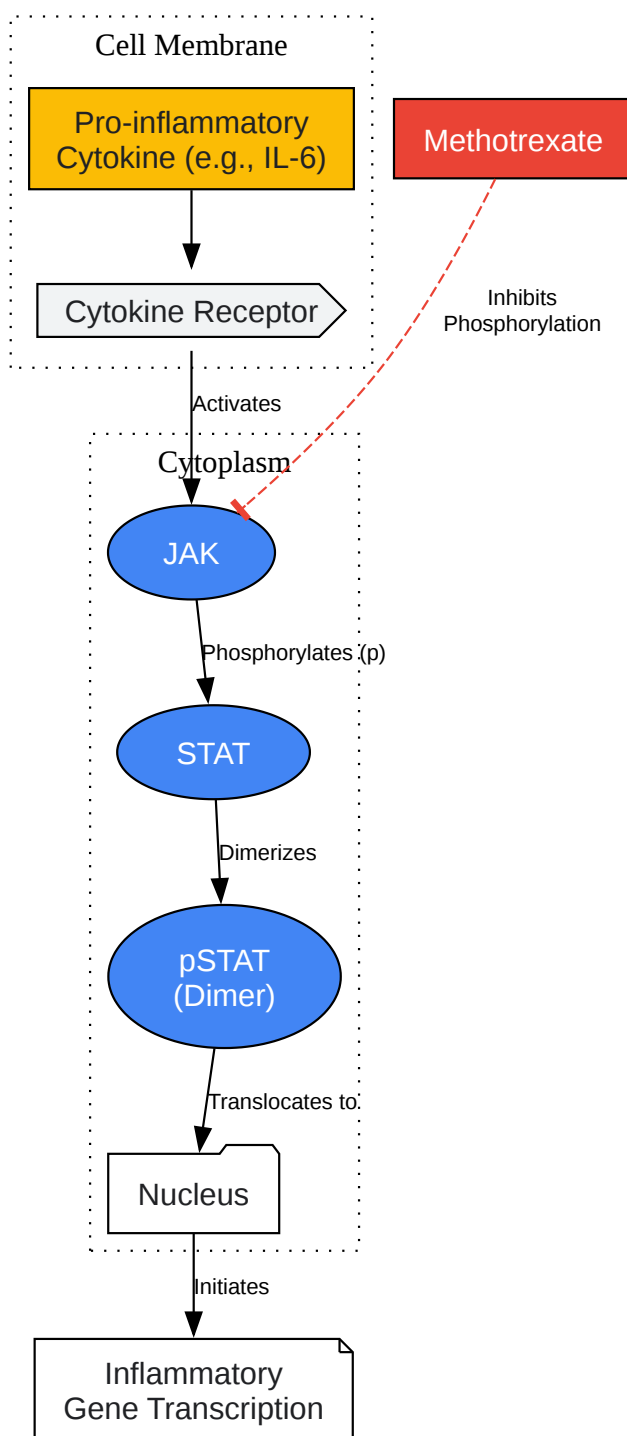
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Caption: Methotrexate-induced adenosine release pathway.

Inhibition of the JAK/STAT Signaling Pathway

Recent studies have identified methotrexate as a potent suppressor of the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway.[\[11\]](#)[\[12\]](#)[\[13\]](#) This pathway is critical for transducing signals from numerous pro-inflammatory cytokines that are central to the pathogenesis of autoimmune diseases.[\[11\]](#)[\[13\]](#)[\[14\]](#) Methotrexate has been shown to reduce the phosphorylation of STAT5 in a dose-dependent manner, an effect comparable to dedicated JAK1/2 inhibitors like ruxolitinib.[\[11\]](#)[\[15\]](#)

Importantly, this inhibitory effect on the JAK/STAT pathway appears to be independent of DHFR inhibition.[\[11\]](#)[\[12\]](#)[\[13\]](#) This suggests that suppression of cytokine signaling via the JAK/STAT cascade is likely a principal anti-inflammatory and immunosuppressive mechanism of low-dose methotrexate therapy.[\[12\]](#)[\[13\]](#)[\[14\]](#)



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Caption: Inhibition of the JAK/STAT signaling pathway by Methotrexate.

Inhibition of Folate Metabolism and Cell Proliferation

The classical mechanism of methotrexate involves the competitive inhibition of dihydrofolate reductase (DHFR).[2][4][16] DHFR is essential for converting dihydrofolate to tetrahydrofolate, a co-factor required for the synthesis of purine and pyrimidine nucleotides, the building blocks of DNA and RNA.[17][4] By inhibiting DHFR, methotrexate disrupts DNA synthesis and repair, thereby suppressing the proliferation of rapidly dividing cells, including activated T and B lymphocytes.[17][10] While this anti-proliferative effect is central to its use in chemotherapy, it also contributes to its immunosuppressive action in autoimmune diseases by limiting clonal expansion of immune cells.[17][10]

Effects on Specific Immune Cell Populations

Methotrexate exerts distinct effects on various immune cells involved in inflammatory pathogenesis.

- **T Cells:** Methotrexate significantly inhibits the proliferation of activated T cells.[18] It can induce apoptosis (programmed cell death) in activated T cells, helping to reduce the aberrant immune activity characteristic of autoimmune diseases.[4] Studies have shown that in active rheumatoid arthritis (RA) patients, methotrexate reduces the predominant CD4+ CD28+ T cell subpopulation by 30% and the minor CD4+ CD28- subpopulation by 34%.[19] It also efficiently inhibits the production of T-cell-induced cytokines such as IFN- γ , TNF- α , IL-4, and IL-13.[20][21]
- **B Cells:** The drug can suppress B-cell proliferation and subsequent antibody production.[3] Clinical data indicates that methotrexate treatment can lead to lower serum immunoglobulin levels in patients with juvenile idiopathic arthritis.[22] This effect on the humoral immune response may also contribute to its therapeutic benefit.
- **Neutrophils and Monocytes:** Methotrexate has been shown to decrease the chemotaxis of polymorphonuclear leukocytes and monocytes.[3] It inhibits neutrophil adherence and the production of reactive oxygen species (ROS).[23][24] This is largely mediated by the induction of adenosine release from connective tissue cells like fibroblasts.[23] However, its effect on monocyte-derived cytokines (like IL-1 β and IL-6) when stimulated by bacterial products is minimal compared to its strong inhibition of T-cell-derived cytokines.[20][21]

Quantitative Data Presentation

The following tables summarize key quantitative data regarding the inhibitory effects of methotrexate.

Table 1: IC₅₀ Values of Methotrexate on Various Cell Lines

Cell Line	Cell Type	Incubation Time	IC ₅₀ Value (μM)	Reference
Daoy	Medulloblastoma	6 days	0.095	[25]
Saos-2	Osteosarcoma	6 days	0.035	[25]
HTC-116	Colorectal Cancer	24 hours	0.37	[26]
HTC-116	Colorectal Cancer	48 hours	0.15	[26]
A-549	Lung Carcinoma	24 hours	0.45	[26]
A-549	Lung Carcinoma	48 hours	0.21	[26]
DHFR Enzyme	Enzymatic Assay	30 minutes	0.12 ± 0.07	[27]

Table 2: Effect of Methotrexate on T-Cell Induced Cytokine Production

Cytokine	Effect	Note	Reference
IFN- γ	Inhibition	Effect seen at concentrations achievable in patient plasma.	[20] [21]
TNF- α	Inhibition	Effect seen at concentrations achievable in patient plasma.	[20] [21]
IL-4	Inhibition	Effect seen at concentrations achievable in patient plasma.	[20] [21]
IL-13	Inhibition	Effect seen at concentrations achievable in patient plasma.	[20] [21]
GM-CSF	Inhibition	Effect seen at concentrations achievable in patient plasma.	[20] [21]
IL-8	Hardly Influenced	Minimal effect on T-cell induced IL-8.	[20]

Key Experimental Protocols

Protocol: T Cell Proliferation Assay via Flow Cytometry

This protocol outlines a method to assess the inhibitory effect of methotrexate on T cell proliferation using a fluorescent dye and flow cytometry.

Objective: To quantify the dose-dependent inhibition of T cell proliferation by methotrexate.

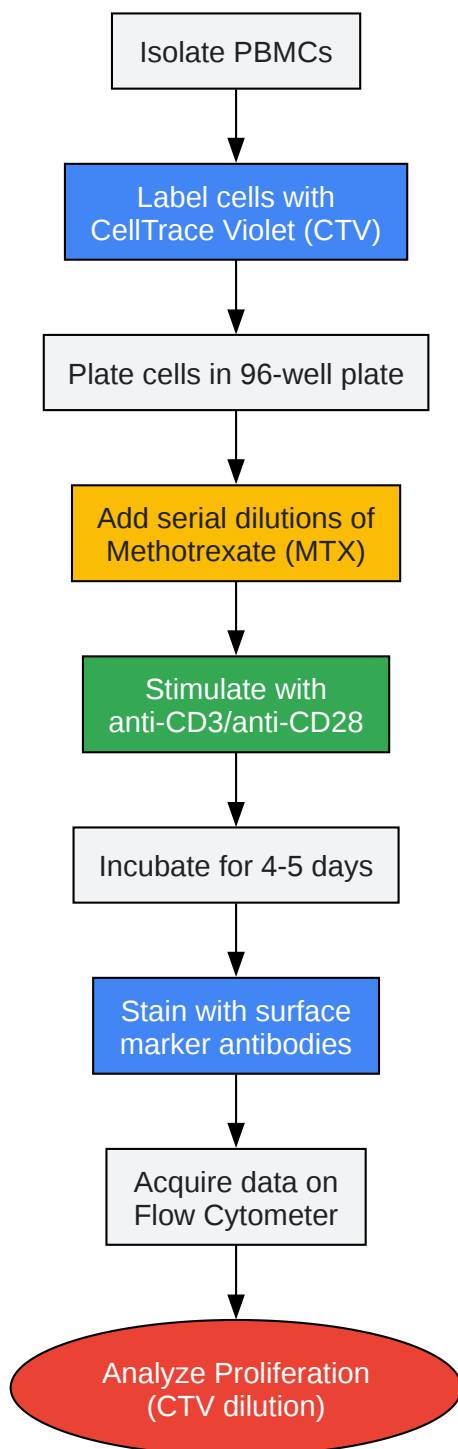
Materials:

- Peripheral Blood Mononuclear Cells (PBMCs)
- RPMI-1640 medium (supplemented with 10% FBS, L-glutamine, penicillin-streptomycin)
- CellTrace™ Violet (CTV) or CFSE dye
- Anti-CD3/anti-CD28 antibodies or beads for T cell stimulation
- **Methotrexate Hydrate** (stock solution)
- Folinic Acid (as a rescue control)
- FACS buffer (PBS + 2% FBS)
- Flow cytometer

Methodology:

- **Cell Labeling:** Isolate PBMCs from whole blood. Resuspend cells at 1×10^6 cells/mL in pre-warmed PBS and add CTV dye to a final concentration of 1 μ M. Incubate for 20 minutes at 37°C, protected from light. Quench the staining by adding 5 volumes of cold complete RPMI medium and incubate for 5 minutes on ice. Wash cells twice.
- **Cell Plating:** Resuspend labeled cells in complete RPMI medium and plate in a 96-well plate at 2×10^5 cells/well.
- **Drug Treatment:** Add serial dilutions of methotrexate to the designated wells. Include vehicle-only (control), unstimulated, and folinic acid rescue wells.
- **Stimulation:** Add anti-CD3/anti-CD28 stimulating agents to all wells except the unstimulated control.
- **Incubation:** Culture the cells for 4-5 days at 37°C in a 5% CO₂ incubator.
- **Staining for Flow Cytometry:** Harvest cells and stain with antibodies for cell surface markers (e.g., CD3, CD4, CD8) and a viability dye.

- Data Acquisition: Acquire data on a flow cytometer. Gate on live, singlet lymphocytes, then on T cell subsets (CD4+ or CD8+).
- Analysis: Analyze the CTV fluorescence histogram. Each cell division results in a halving of the dye intensity, creating distinct peaks. Quantify the percentage of divided cells and the proliferation index.



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Caption: Experimental workflow for T cell proliferation assay.

Protocol: Cytokine Production Inhibition Assay (ELISA)

This protocol details a method to measure the effect of methotrexate on the production of specific cytokines from stimulated whole blood cultures.

Objective: To determine the inhibitory effect of methotrexate on the production of T-cell-derived cytokines (e.g., TNF- α , IFN- γ).

Materials:

- Freshly drawn heparinized whole blood
- RPMI-1640 medium
- Stimulants (e.g., anti-CD3/anti-CD28 monoclonal antibodies)
- **Methotrexate Hydrate** (stock solution)
- Enzyme-Linked Immunosorbent Assay (ELISA) kits for target cytokines
- 96-well culture plates
- Microplate reader

Methodology:

- Culture Setup: Dilute whole blood 1:1 with RPMI-1640 medium in a 96-well culture plate.
- Drug Addition: Add methotrexate at various concentrations to the wells. Include a vehicle control.
- Stimulation: Add stimulants (e.g., anti-CD3/CD28 antibodies) to induce T-cell activation and cytokine production.^{[20][28]} Include an unstimulated control.

- Incubation: Incubate the plates for 24-72 hours at 37°C in a 5% CO₂ incubator (optimal time depends on the target cytokine).[\[28\]](#)[\[29\]](#)
- Supernatant Collection: Centrifuge the plates and carefully collect the cell-free supernatant. Supernatants can be used immediately or stored at -20°C.[\[28\]](#)
- ELISA: Perform ELISAs for the target cytokines (e.g., TNF- α , IFN- γ) on the collected supernatants according to the manufacturer's protocol. This typically involves coating a plate with a capture antibody, adding supernatants, adding a detection antibody, adding a substrate, and stopping the reaction.
- Data Analysis: Read the absorbance on a microplate reader. Calculate cytokine concentrations based on a standard curve. Determine the percentage of inhibition for each methotrexate concentration relative to the stimulated control.

Conclusion

Methotrexate hydrate exerts its profound immunosuppressive effects through a sophisticated and multi-pronged approach. While its classical role as a DHFR inhibitor contributes to its anti-proliferative capacity, the primary mechanisms for low-dose therapy in autoimmune disease are now understood to involve the induction of adenosine release and the suppression of the JAK/STAT signaling pathway. These actions collectively lead to the inhibition of T cell activation and proliferation, reduced pro-inflammatory cytokine production, and modulation of neutrophil and B cell function. A thorough understanding of these intricate pathways is paramount for optimizing its clinical use and for the development of novel therapeutics that target these key immunomodulatory nodes.

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References

- [1. portlandpress.com](#) [[portlandpress.com](#)]

- [2. youtube.com \[youtube.com\]](https://www.youtube.com)
- [3. ccjm.org \[ccjm.org\]](https://ccjm.org)
- [4. What is the mechanism of Methotrexate? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
- [5. Anti-inflammatory mechanisms of methotrexate in rheumatoid arthritis - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [6. Methotrexate - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [7. Adenosine and Adenosine Receptors in the Pathogenesis and Treatment of Rheumatic Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [8. frontiersin.org \[frontiersin.org\]](https://frontiersin.org)
- [9. go.drugbank.com \[go.drugbank.com\]](https://go.drugbank.com)
- [10. droracle.ai \[droracle.ai\]](https://droracle.ai)
- [11. Methotrexate Is a JAK/STAT Pathway Inhibitor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [12. Methotrexate Is a JAK/STAT Pathway Inhibitor | PLOS One \[journals.plos.org\]](https://journals.plos.org)
- [13. S-EPMC4489434 - Methotrexate Is a JAK/STAT Pathway Inhibitor. - OmicsDI \[omicsdi.org\]](https://omicsdi.org)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. ashpublications.org \[ashpublications.org\]](https://ashpublications.org)
- [16. proteopedia.org \[proteopedia.org\]](https://proteopedia.org)
- [17. youtube.com \[youtube.com\]](https://www.youtube.com)
- [18. Frontiers | Methotrexate Inhibits T Cell Proliferation but Not Inflammatory Cytokine Expression to Modulate Immunity in People Living With HIV \[frontiersin.org\]](https://frontiersin.org)
- [19. The immunosuppressive effect of methotrexate in active rheumatoid arthritis patients vs. its stimulatory effect in nonactive patients, as indicated by cytometric measurements of CD4+ T cell subpopulations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [20. Inhibition of cytokine production by methotrexate. Studies in healthy volunteers and patients with rheumatoid arthritis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [21. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [22. Distinct Effects of Methotrexate and Etanercept on the B Cell Compartment in Patients With Juvenile Idiopathic Arthritis - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [23. Methotrexate inhibits neutrophil function by stimulating adenosine release from connective tissue cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)

- [24. Methotrexate Treatment Is Associated with Reduction of Neutrophil Reactive Oxygen Species and CD177 in RA Patients - ACR Meeting Abstracts \[acrabstracts.org\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. researchgate.net \[researchgate.net\]](#)
- [27. researchgate.net \[researchgate.net\]](#)
- [28. academic.oup.com \[academic.oup.com\]](#)
- [29. Methotrexate specifically modulates cytokine production by T cells and macrophages in murine collagen-induced arthritis \(CIA\): a mechanism for methotrexate-mediated immunosuppression - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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